

Application Note and Protocol: Preparation of Tracazolate Hydrochloride Solutions in DMSO

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Compound of Interest

Compound Name: *Tracazolate hydrochloride*

Cat. No.: *B1662250*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Tracazolate hydrochloride is a pyrazolopyridine derivative that acts as a modulator of the GABA-A receptor, exhibiting anxiolytic and anticonvulsant properties.^{[1][2]} For in vitro and in vivo studies, dimethyl sulfoxide (DMSO) is a common solvent for preparing stock solutions of **tracazolate hydrochloride**. This document provides a detailed protocol for the dissolution of **tracazolate hydrochloride** in DMSO, along with data on solubility and stability to ensure accurate and reproducible experimental results.

Quantitative Data Summary

The solubility of **tracazolate hydrochloride** in DMSO allows for the preparation of concentrated stock solutions. The stability of these solutions is critical for maintaining the compound's integrity over time.

Parameter	Value	Unit	Notes	Source
Solubility in DMSO	100	mg/mL	Sonication is recommended to aid dissolution.	[1]
293.4	mM	[1]		
125	mg/mL	Use of newly opened, non-hygroscopic DMSO is recommended. Ultrasonic assistance is needed.	[3]	
366.73	mM	[3]		
Powder Storage	-20°C	Store for up to 3 years.	[1]	
Stock Solution Storage	-80°C	Stable for up to 1 year.	[1]	
-80°C	Stable for up to 6 months.	[3]		
-20°C	Stable for up to 1 month.	[3]		

Experimental Protocols

Materials

- **Tracazolate hydrochloride** powder (CAS: 1135210-68-2)
- Anhydrous/low-moisture Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

- Vortex mixer
- Bath sonicator
- Calibrated pipettes
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 100 mM Tracazolate Hydrochloride Stock Solution

This protocol describes the preparation of a 100 mM stock solution of **tracazolate hydrochloride** (Molecular Weight: 340.85 g/mol) in DMSO.

- Preparation:
 - Equilibrate the **tracazolate hydrochloride** powder to room temperature before opening the vial to prevent condensation.
 - Ensure that the DMSO used is of high purity and has low water content, as hygroscopic DMSO can affect solubility.[\[3\]](#)
- Weighing:
 - Accurately weigh the desired amount of **tracazolate hydrochloride** powder. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 34.085 mg of the compound.
 - For small quantities, it is advisable to dissolve the entire contents of the manufacturer's vial to avoid inaccuracies associated with weighing small masses.
- Dissolution:
 - Add the appropriate volume of DMSO to the vial containing the **tracazolate hydrochloride** powder. For the example above, add 1 mL of DMSO.
 - Vortex the solution vigorously for 1-2 minutes to facilitate initial mixing.
- Sonication:

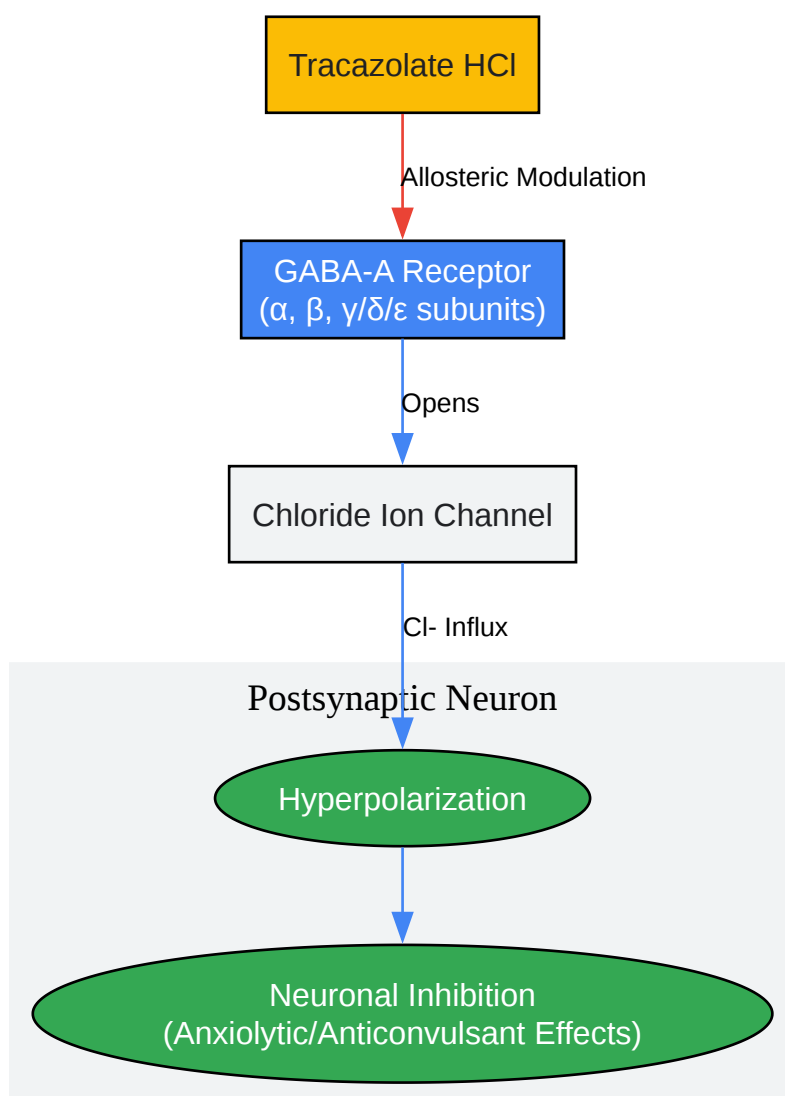
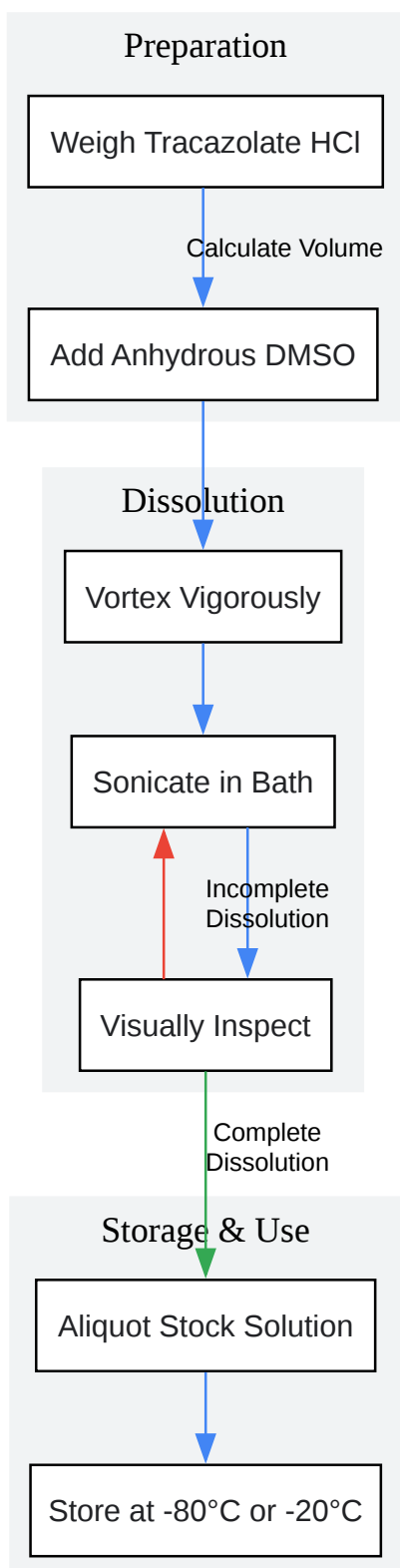
- To ensure complete dissolution, place the vial in a bath sonicator.
- Sonicate the solution for 10-15 minutes.[1][3] Visually inspect the solution to ensure no particulate matter remains. If crystals are still present, continue sonication in 5-minute intervals.
- Storage:
 - Once fully dissolved, the stock solution can be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles.
 - For long-term storage (up to 1 year), store the aliquots at -80°C.[1] For short-term storage (up to 1 month), -20°C is acceptable.[3]

Safety Precautions

- Always handle **tracazolate hydrochloride** and DMSO in a well-ventilated area or a chemical fume hood.
- Wear appropriate personal protective equipment, including gloves, a lab coat, and safety glasses.
- DMSO can facilitate the absorption of other chemicals through the skin, so extra caution should be taken to avoid skin contact. In case of contact, wash the affected area thoroughly with water.

Visualizations

Experimental Workflow



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References

- 1. Tracazolate hydrochloride | GABA Receptor | TargetMol [targetmol.com]
- 2. Tracazolate - Wikipedia [en.wikipedia.org]
- 3. medchemexpress.com [medchemexpress.com]
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